

In-Depth Technical Guide: GSK317354A, a Potent GRK2 Inhibitor

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Compound of Interest

Compound Name: GSK317354A

Cat. No.: B15603997

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the in vitro and in vivo studies relevant to the G protein-coupled receptor kinase 2 (GRK2) inhibitor, **GSK317354A**. The information is compiled from publicly available scientific literature and presented to facilitate further research and development efforts.

Core Compound Profile

GSK317354A is identified as a potent inhibitor of G protein-coupled receptor kinase 2 (GRK2), belonging to a chemical class of indazole/dihydropyrimidine-containing compounds. Its systematic IUPAC name is 4-(4-fluorophenyl)-N-(1H-indazol-5-yl)-6-methyl-2-(6-(trifluoromethyl)pyridin-3-yl)-1,4-dihydropyrimidine-5-carboxamide. The primary focus of research on this and structurally related compounds has been the exploration of their therapeutic potential, particularly in cardiovascular diseases where GRK2 is a key pharmacological target.

While specific data for "**GSK317354A**" is limited in publications, the closely related analog, GSK180736A, from the same chemical series, has been characterized in detail, providing a strong basis for understanding the activity of **GSK317354A**.

In Vitro Studies

The primary source of in vitro data for this chemical series is a 2015 study by Homan et al. published in ACS Chemical Biology[1]. This research focused on identifying and characterizing subfamily-selective GRK inhibitors.

Quantitative Data: Kinase Inhibition Profile

The inhibitory activity of GSK180736A, a key analog of **GSK317354A**, was assessed against a panel of kinases. The IC50 values, representing the concentration of the inhibitor required to reduce the activity of a specific kinase by 50%, are summarized in the table below.

Kinase Target	IC50 (nM)
GRK1	1600
GRK2	32
GRK5	>100,000
PKA	1100
ROCK1	3

Data sourced from Homan KT, et al. ACS Chem Biol. 2015[1].

These data highlight the high potency of this chemical class for GRK2 and also show significant activity against ROCK1. The selectivity against GRK5 and PKA is noteworthy.

Experimental Protocols

- Objective: To identify compounds that stabilize GRK2 and GRK5, indicating potential binding.
- Methodology: A collection of known protein kinase inhibitors was screened for their ability to increase the melting temperature (Tm) of purified GRK2 and GRK5. An increase in Tm in the presence of a compound suggests a stabilizing interaction.
- Objective: To quantify the inhibitory potency (IC50) of hit compounds against various kinases.

- Methodology: Enzymatic assays were performed to measure the phosphorylation of a substrate by the target kinase in the presence of varying concentrations of the inhibitor. The specific methods were tailored for each kinase:
 - GRK Assays: Utilized purified, light-activated rhodopsin as the substrate. Kinase activity was measured by the incorporation of ^{32}P from $[\gamma\text{-}^{32}\text{P}]\text{ATP}$ into rhodopsin.
 - PKA and ROCK1 Assays: Employed specific peptide substrates and measured the incorporation of ^{32}P from $[\gamma\text{-}^{32}\text{P}]\text{ATP}$.

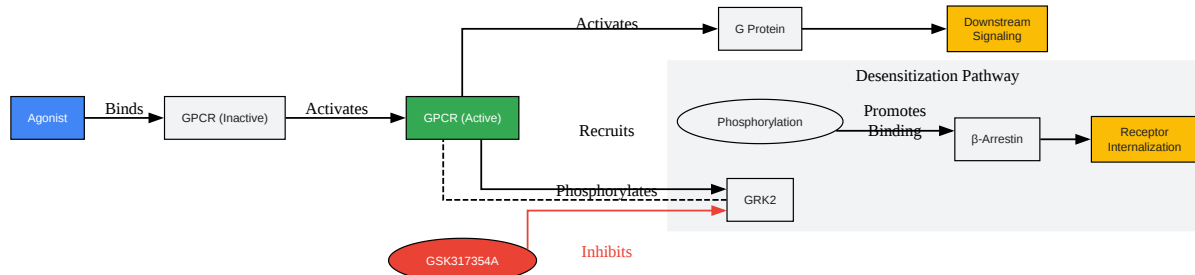
In Vivo Studies

As of the latest available information, no specific in vivo studies have been published under the identifier **GSK317354A**. However, the potent in vitro activity of this chemical series against GRK2 suggests potential for in vivo efficacy in models where GRK2 is implicated, such as heart failure. The development of potent and selective GRK2 inhibitors is a significant area of interest for cardiovascular therapeutics. Further research would be required to evaluate the pharmacokinetic properties, safety profile, and efficacy of **GSK317354A** in animal models.

Signaling Pathways and Experimental Workflows

GRK2-Mediated GPCR Desensitization

GRK2 plays a critical role in the desensitization of G protein-coupled receptors (GPCRs). Upon agonist binding and receptor activation, GRK2 is recruited to the plasma membrane where it phosphorylates the intracellular domains of the activated receptor. This phosphorylation event promotes the binding of arrestin proteins, which sterically hinder further G protein coupling and initiate receptor internalization, thereby dampening the signaling cascade. Inhibition of GRK2 by compounds like **GSK317354A** is expected to block this process, leading to prolonged GPCR signaling.

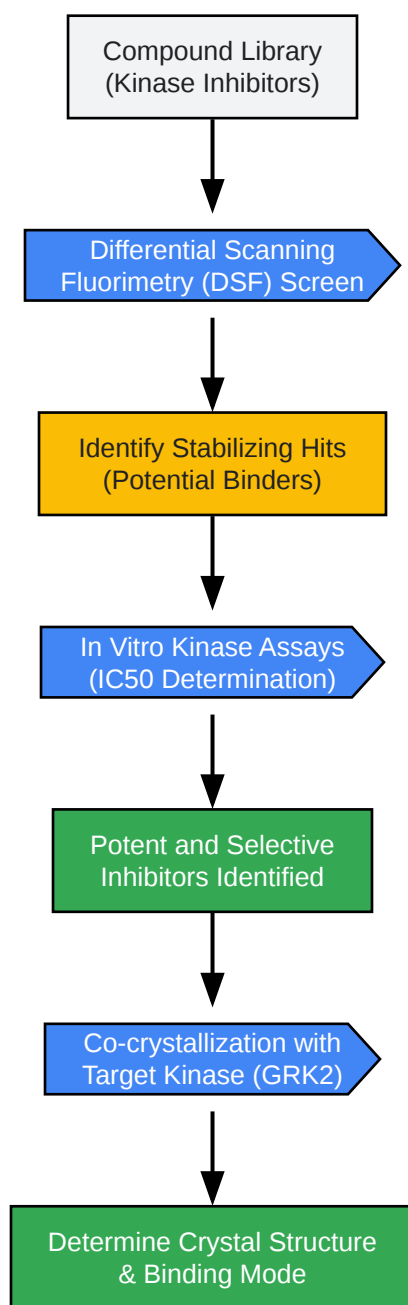


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Caption: GRK2-mediated desensitization of GPCRs and the inhibitory action of **GSK317354A**.

Experimental Workflow for Inhibitor Characterization

The process of identifying and characterizing GRK2 inhibitors, as exemplified by the study of Homan et al., follows a structured workflow. This begins with a broad screen to identify potential binders, followed by more specific enzymatic assays to quantify potency, and finally, structural studies to understand the mechanism of action.



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Caption: Workflow for the identification and characterization of selective GRK2 inhibitors.

Conclusion

GSK317354A belongs to a class of potent and selective GRK2 inhibitors with demonstrated in vitro activity. The available data, primarily from studies on the analog GSK180736A, provide a strong foundation for its mechanism of action and potential as a pharmacological tool and

therapeutic lead. The high affinity for GRK2 suggests that this compound could be valuable for investigating the physiological and pathological roles of this kinase. While in vivo data for **GSK317354A** are not yet publicly available, the promising in vitro profile warrants further investigation into its pharmacokinetic properties and efficacy in relevant disease models. This technical guide serves as a starting point for researchers and drug developers interested in advancing the study of this and related GRK2 inhibitors.

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References

- 1. Design, synthesis and biological evaluation of indazole derivatives as VEGFR-2 kinase inhibitors with anti-angiogenic properties - PubMed [pubmed.ncbi.nlm.nih.gov]
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